

Physicochemical properties of Zaragozic Acid D

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Compound of Interest

Compound Name: Zaragozic Acid D

Cat. No.: B1682372

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An In-Depth Technical Guide to the Physicochemical Properties of **Zaragozic Acid D**

Introduction

Zaragozic Acid D is a potent, naturally occurring fungal metabolite belonging to the zaragozic acid family. First isolated from the keratinophilic fungus *Amauroascus niger*, this compound and its analogues are distinguished by a unique and complex 4,8-dioxabicyclo[3.2.1]octane tricarboxylic acid core.^{[1][2]} **Zaragozic Acid D** has garnered significant interest within the scientific and drug development communities due to its powerful inhibitory activity against squalene synthase, a critical enzyme in the cholesterol biosynthesis pathway.^[2] Additionally, it demonstrates notable inhibition of farnesyl-protein transferase, making it a valuable tool for research in hypercholesterolemia and oncology.^{[2][3]}

This technical guide provides a comprehensive overview of the known physicochemical properties of **Zaragozic Acid D**, detailed experimental protocols for its isolation and analysis, and visualizations of its mechanism of action and experimental workflows. The information is intended for researchers, scientists, and professionals involved in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

The structural and physical characteristics of **Zaragozic Acid D** are summarized below. These properties are fundamental to its biological activity and inform its handling, formulation, and application in research settings.

Structural and Physical Data

The quantitative physicochemical data for **Zaragozic Acid D** are presented in Table 1. The zaragozic acids as a class are often isolated as a white foam or powder.[4]

Property	Value	Source(s)
Molecular Formula	C ₃₄ H ₄₆ O ₁₄	[3]
Molecular Weight	678.72 g/mol	[3]
CAS Number	155179-14-9	[3]
Appearance	White to Off-White Solid (Inferred from Class)	[5]
Solubility	Soluble in Methanol, Ethanol, DMSO, DMF; Moderately soluble in water (Inferred from Class)	

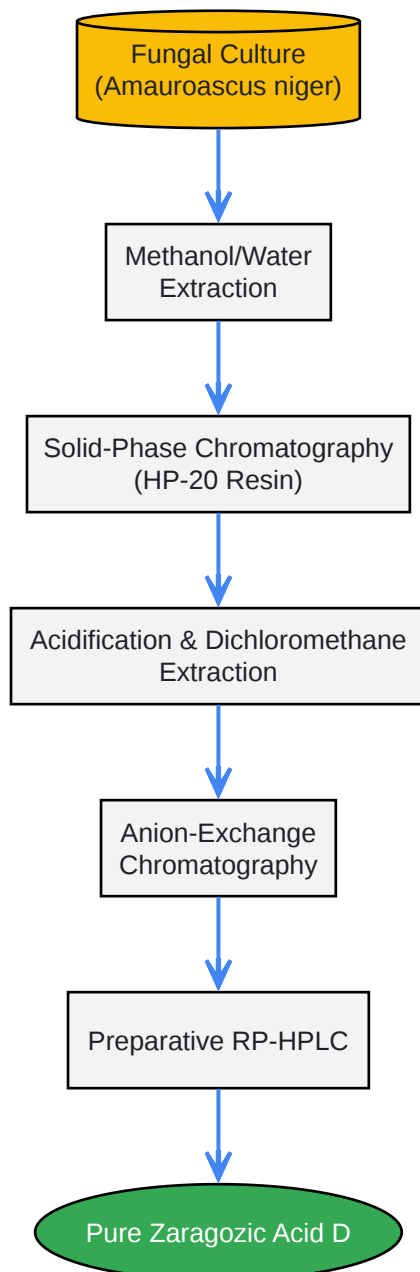
Note: Specific optical rotation and melting point data for **Zaragozic Acid D** are not readily available in summarized literature. The structural determination was originally reported by Dufresne et al. (1993) based on extensive spectroscopic analysis.[2]

Biological Activity and Mechanism of Action

Zaragozic Acid D's primary biological function is the potent and competitive inhibition of squalene synthase, the enzyme that catalyzes the first committed step in sterol (e.g., cholesterol) biosynthesis.[4][6] This enzyme mediates the reductive dimerization of two molecules of farnesyl pyrophosphate (FPP) to form squalene. By blocking this step, **Zaragozic Acid D** effectively halts the downstream production of cholesterol.

Furthermore, **Zaragozic Acid D** is an active inhibitor of farnesyl-protein transferase (FPTase) with a reported IC₅₀ value of 100 nM.[2][3] FPTase is responsible for the post-translational farnesylation of proteins, including the Ras protein, a key component in cellular signaling pathways related to proliferation and survival. Inhibition of this process is a validated strategy in anticancer research.

The following diagram illustrates the position of **Zaragozic Acid D**'s inhibitory action within the cholesterol biosynthesis pathway.



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